

Spectroscopic Analysis of 4-Bromohexanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromohexanoic acid

CAS No.: 61222-82-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4-bromohexanoic acid**, a halogenated carboxylic acid of interest in synthetic organic chemistry and drug discovery. Due to the limited availability of experimental spectra in public databases, this guide presents predicted spectroscopic data obtained from computational chemistry models. These predictions offer valuable insights into the structural features of the molecule and serve as a reference for experimental analysis.

Predicted Spectroscopic Data

The following tables summarize the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-bromohexanoic acid**. These predictions are based on established computational algorithms and provide a reliable estimation of the expected spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Predicted)

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~10-12	Singlet (broad)	1H	-COOH
~4.1	Multiplet	1H	H-4
~2.4	Triplet	2H	H-2
~2.1	Multiplet	2H	H-3
~1.8	Multiplet	2H	H-5
~1.0	Triplet	3H	H-6

¹³C NMR (Predicted)

Chemical Shift (δ) (ppm)	Assignment
~178	C-1 (-COOH)
~55	C-4 (-CHBr)
~38	C-3
~33	C-2
~28	C-5
~12	C-6

Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
2500-3300	Broad	O-H stretch (Carboxylic Acid)
~1710	Strong	C=O stretch (Carboxylic Acid)
2850-2960	Medium	C-H stretch (Alkyl)
~1410	Medium	O-H bend (Carboxylic Acid)
~1250	Medium	C-O stretch (Carboxylic Acid)
500-600	Medium	C-Br stretch

Mass Spectrometry (MS) (Predicted)

m/z	Relative Abundance (%)	Assignment
194/196	~5 / ~5	[M] ⁺ (Molecular ion with ⁷⁹ Br/ ⁸¹ Br isotopes)
115	~100	[M-Br] ⁺ (Loss of Bromine radical)
73	High	[C ₄ H ₉ O] ⁺
45	High	[COOH] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. These protocols are intended as a guide and may require optimization based on the specific instrumentation and sample characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **4-bromohexanoic acid** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube. The choice of solvent will depend on the solubility of the compound and the desired spectral resolution.

- Instrumentation: The data is typically acquired on a 300, 400, or 500 MHz NMR spectrometer.
- ^1H NMR Acquisition:
 - A standard one-pulse sequence is used.
 - The spectral width is set to encompass all expected proton signals (typically 0-12 ppm).
 - A sufficient number of scans (e.g., 16 or 32) are averaged to achieve an adequate signal-to-noise ratio.
 - The relaxation delay is set to at least 5 times the longest T_1 relaxation time to ensure quantitative integration.
- ^{13}C NMR Acquisition:
 - A proton-decoupled pulse sequence is used to simplify the spectrum.
 - The spectral width is set to cover the expected range for carbon signals (typically 0-200 ppm).
 - A larger number of scans (e.g., 1024 or more) is required due to the lower natural abundance of ^{13}C .
 - The relaxation delay is adjusted for optimal signal intensity.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation:
 - Neat Liquid: If **4-bromohexanoic acid** is a liquid at room temperature, a thin film can be prepared by placing a drop of the sample between two salt plates (e.g., NaCl or KBr).
 - Solution: Alternatively, a solution can be prepared by dissolving the sample in a suitable solvent that has minimal IR absorbance in the regions of interest (e.g., CCl_4). The solution is then placed in a liquid cell with a defined path length.

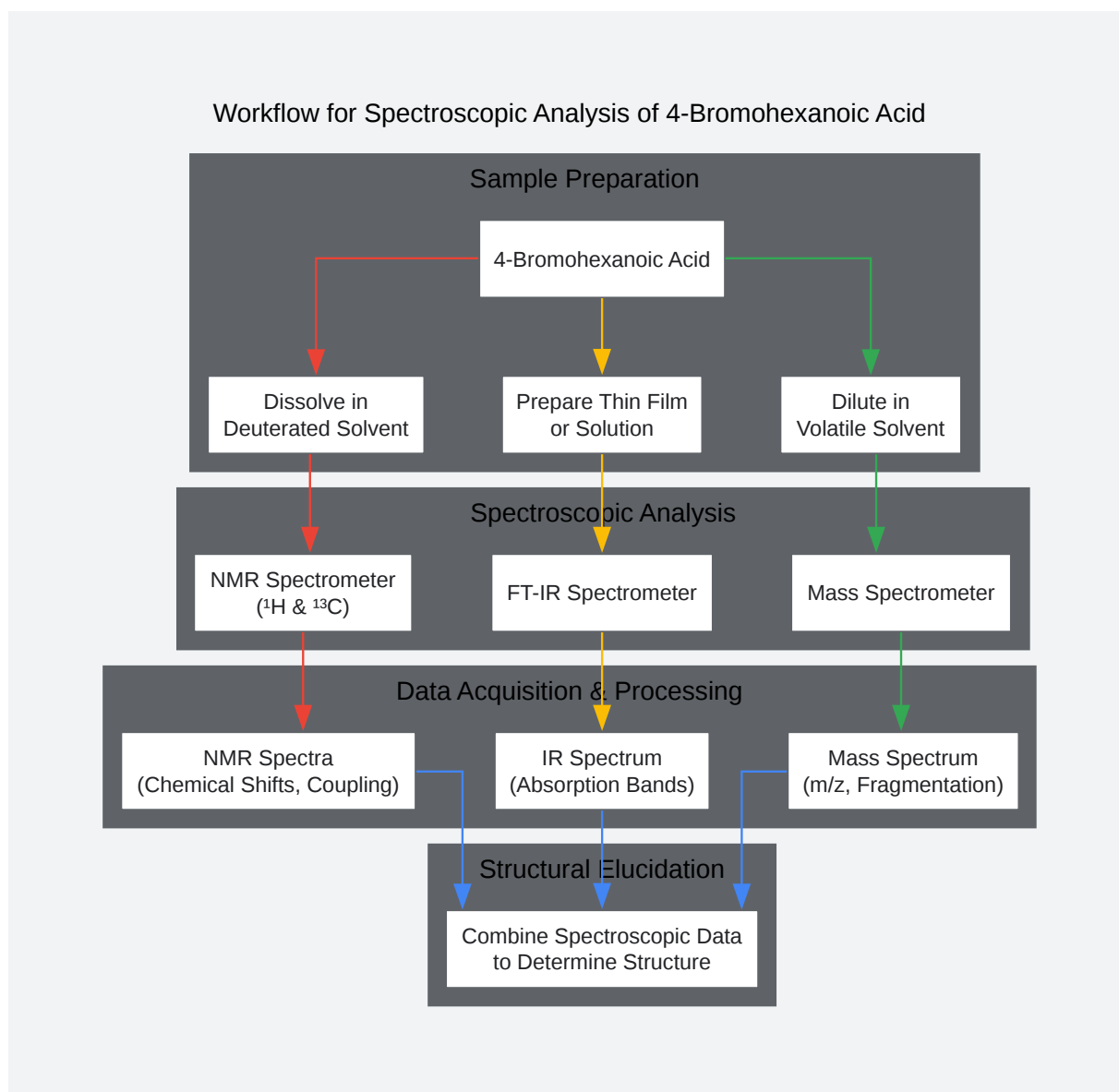
- ATR (Attenuated Total Reflectance): A small amount of the sample is placed directly onto the ATR crystal.
- Instrumentation: The spectrum is recorded using an FT-IR spectrometer.
- Data Acquisition:
 - A background spectrum of the empty salt plates, the pure solvent, or the clean ATR crystal is recorded first.
 - The sample spectrum is then recorded.
 - The final spectrum is obtained by subtracting the background spectrum from the sample spectrum.
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Ionization: Electron Ionization (EI) is a common technique for volatile compounds and typically provides detailed fragmentation patterns. Softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used to preserve the molecular ion.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- Data Acquisition: The detector records the abundance of each ion, and the data is presented as a mass spectrum, which is a plot of relative intensity versus m/z . For high-resolution mass spectrometry (HRMS), the exact mass of the ions can be determined, allowing for the calculation of the elemental composition.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-bromohexanoic acid**.



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Caption: General workflow for the spectroscopic analysis of **4-bromohexanoic acid**.

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